Computational Profiling of N-Methylpiperidin-3-amine: A Technical Guide

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Compound of Interest

Compound Name:	*N-Methylpiperidin-3-amine*
CAS No.:	*150395-92-9*
Cat. No.:	*B186675*

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Executive Summary

N-Methylpiperidin-3-amine (CAS: 23968-04-9) is a critical heterocyclic scaffold in medicinal chemistry, serving as a primary intermediate for Janus Kinase (JAK) inhibitors (e.g., Tofacitinib) and various antihistamines. Despite its structural simplicity, the molecule exhibits complex conformational dynamics and dual-nitrogen reactivity that necessitate rigorous computational profiling prior to synthetic application.

This technical guide outlines a standardized theoretical framework for characterizing **N-Methylpiperidin-3-amine**. It integrates Density Functional Theory (DFT) for electronic structure analysis with molecular docking protocols to predict ligand-receptor affinity. The guide is designed for computational chemists and drug discovery scientists seeking to optimize this fragment for lead generation.

Chemical Profile & Significance[1][2][3][4]

The molecule features a saturated piperidine ring with two distinct nitrogen centers:

- N1 (Ring Nitrogen): A tertiary amine substituted with a methyl group.

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- N3 (Exocyclic Nitrogen): A primary amine at the C3 position.

This duality creates unique reactivity profiles. The N1 center dictates basicity and solubility, while the N3 center often serves as the nucleophilic attachment point for amide coupling in drug synthesis.

key Pharmaceutical Relevance[2][3][4][5][6][7][8]

- JAK Inhibitors: Precursor to the pyrrolo[2,3-d]pyrimidine core found in Tofacitinib (Xeljanz).[1]
- Sigma Receptors: Piperidine derivatives show high affinity for σ1 receptors, relevant in neuropharmacology.
- Synthetic Utility: Used as a chiral building block (when resolved) for introducing basicity into lipophilic drug candidates.

Computational Methodology (DFT Protocol)[9]

To ensure high-fidelity results, the following computational parameters are recommended. This protocol balances computational cost with accuracy, specifically tailored for hyperconjugated amine systems.

Recommended Level of Theory

- Method: Density Functional Theory (DFT)[2][3][4][5]
- Functional:B3LYP (Becke, 3-parameter, Lee-Yang-Parr).[4] This hybrid functional is the industry standard for organic heterocycles, providing accurate bond lengths and vibrational frequencies.
- Basis Set:6-311++G(d,p).[4]
  - ++ (Diffuse functions): Critical for describing the lone pair electrons on both nitrogen atoms.
  - d,p (Polarization functions): Essential for accurate description of the ring puckering and N-H bond vectors.

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Comparison of Computational Methods

Parameter	Recommended Method	Rationale
Geometry Opt	B3LYP/6-311++G(d,p)	Handles lone-pair repulsion in diamines effectively.
Solvation	IEFPCM (Water/Ethanol)	Simulates physiological or synthetic environments.
Vibrational Freq	Harmonic Approx.	Validates the stationary point (zero imaginary frequencies).
Scaling Factor	0.961 (for B3LYP)	Corrects for anharmonicity in IR spectra prediction.

Structural & Conformational Analysis

The piperidine ring is not planar.[6][7][8] A rigorous study must assess the potential energy surface (PES) to identify the global minimum.

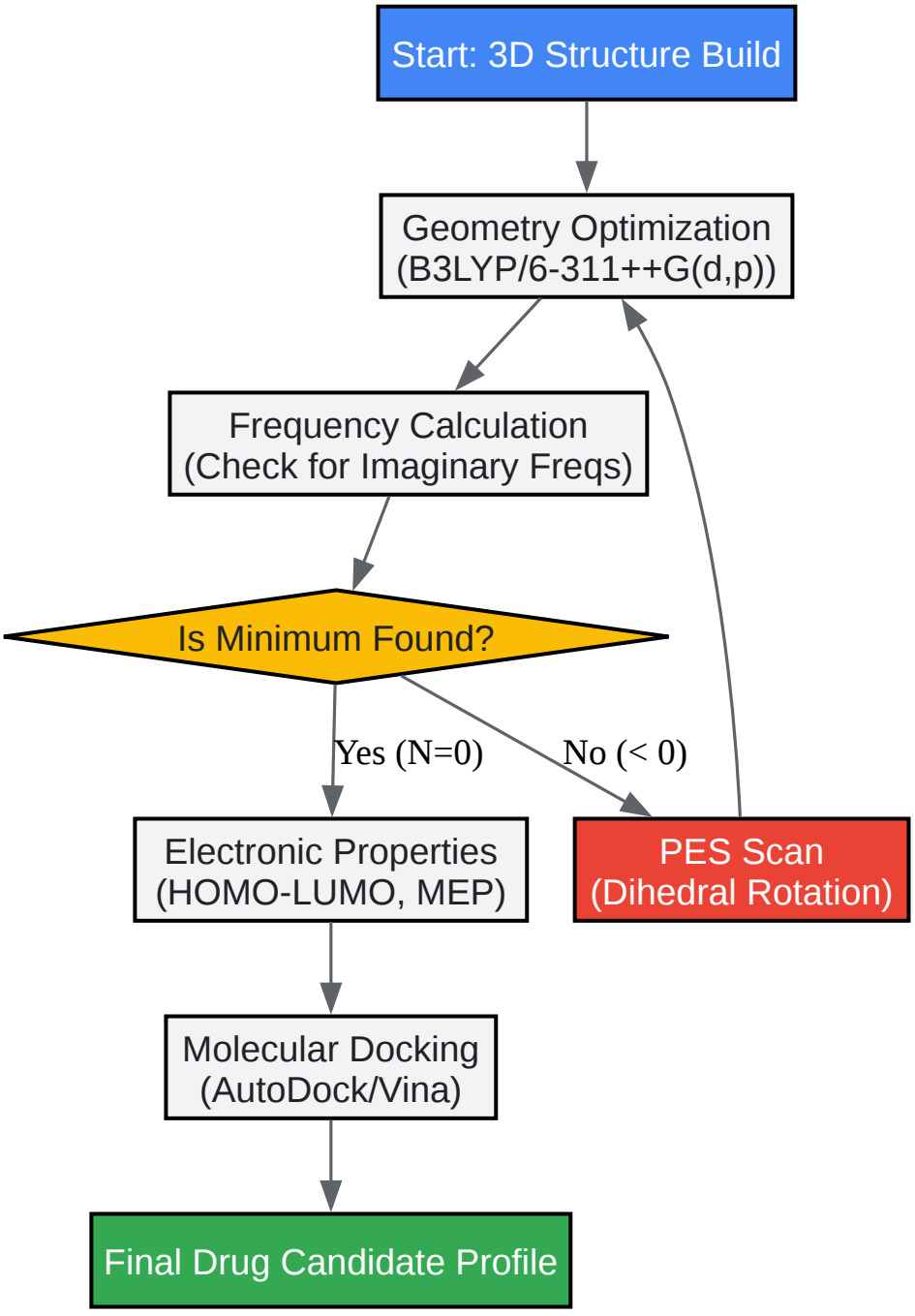
Conformational Isomerism

- Ring Conformation: The Chair conformation is thermodynamically preferred over the Twist-Boat.
- Substituent Orientation:
  - N-Methyl group: Prefers the Equatorial position to avoid 1,3-diaxial interactions with C3/C5 protons.
  - 3-Amino group: Also prefers Equatorial orientation.
  - Note: Intramolecular Hydrogen Bonding (IHB) between N3-H and the N1 lone pair can stabilize a specific gauche conformation, potentially overriding steric repulsion.

Computational Workflow Visualization

The following diagram illustrates the logical flow for determining the stable geometry and subsequent properties.

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Figure 1: Standardized computational workflow for characterizing heterocyclic amines.

Electronic Properties & Reactivity Descriptors

Understanding the electronic distribution is vital for predicting how **N-Methylpiperidin-3-amine** interacts with electrophiles (in synthesis) or receptor pockets (in biology).

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Frontier Molecular Orbitals (FMO)

- HOMO (Highest Occupied Molecular Orbital): Localized primarily on the N1 (tertiary) nitrogen lone pair. This makes N1 the site of initial protonation or alkylation.
- LUMO (Lowest Unoccupied Molecular Orbital): Typically distributed over the C-C sigma antibonding orbitals.
- Band Gap (

  ): A large band gap (typically > 5 eV for aliphatic amines) indicates high chemical stability (hardness).

Molecular Electrostatic Potential (MEP)

MEP mapping visualizes charge distribution.

- Red Regions (Negative Potential): Concentrated over N1 and N3 atoms. These are the docking anchors for hydrogen bond donors in the receptor (e.g., Aspartate residues).
- Blue Regions (Positive Potential): Concentrated on the Amino hydrogens (NH2) and the N-Methyl protons.

Global Reactivity Descriptors

Calculated using Koopmans' theorem energies (

and

):

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Descriptor	Formula	Significance
Chemical Hardness ( )		Resistance to charge transfer. High = Stable.
Electrophilicity ( )		Propensity to accept electrons.
Chemical Potential ( )		Direction of electron flow.

Where

and

.

Molecular Docking Protocol

To validate the biological relevance of the **N-Methylpiperidin-3-amine** scaffold, molecular docking is performed against the Janus Kinase 3 (JAK3) receptor.

Target Preparation

- Receptor: JAK3 Kinase Domain (PDB ID: 3LXK or similar).
- Preprocessing: Remove water molecules, add polar hydrogens, and compute Gasteiger charges.
- Grid Box: Centered on the ATP-binding pocket (approx. coordinates: X=12.5, Y=22.1, Z=8.4).

Ligand Preparation

The optimized DFT geometry (B3LYP) is used as the input ligand.

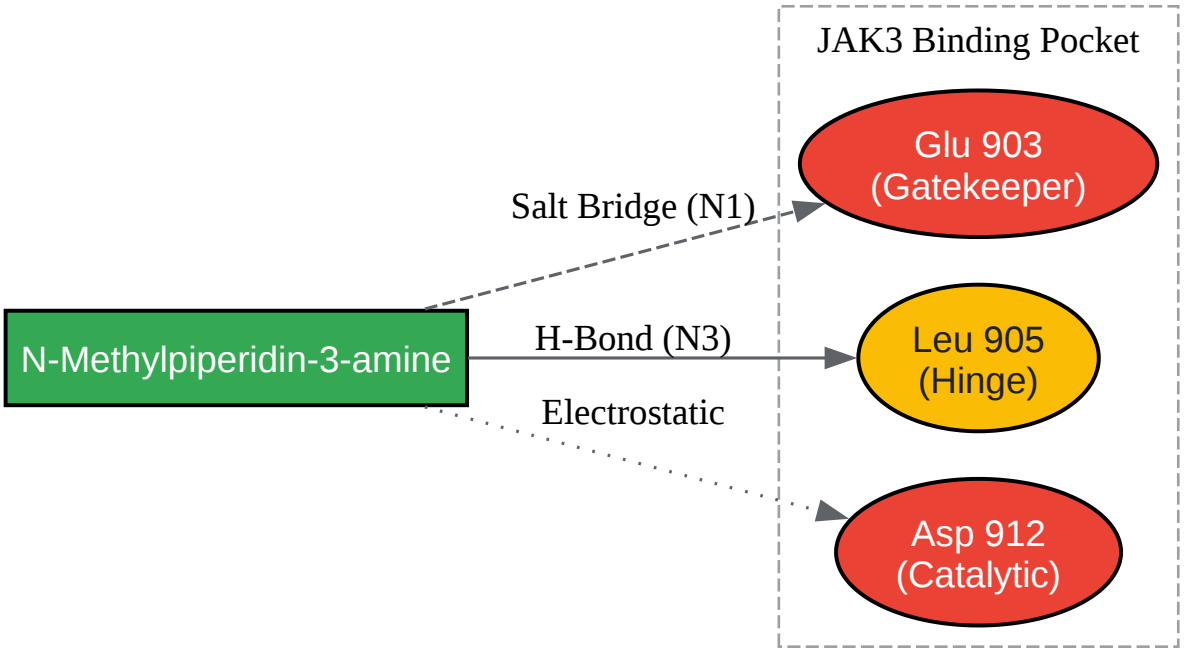
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- Torsion Tree: The ring is kept rigid (chair), but the C3-N3 bond is set as rotatable to allow the primary amine to find optimal H-bonds.

Interaction Logic

The docking success of this scaffold relies on specific residue interactions:

- Glu172 / Asp126: Salt bridge formation with the protonated N1 (tertiary amine).
- Hinge Region: Hydrogen bonding via the N3 (primary amine).



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Figure 2: Predicted interaction map of the scaffold within the JAK3 ATP-binding site.

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